

Chemical reactivity of the aldehyde group in 2,5-Dichlorobenzaldehyde

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Compound of Interest

Compound Name: 2,5-Dichlorobenzaldehyde

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An In-depth Technical Guide to the Chemical Reactivity of the Aldehyde Group in **2,5-Dichlorobenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,5-Dichlorobenzaldehyde is an aromatic aldehyde featuring a benzene ring substituted with two chlorine atoms and a formyl group. This technical guide provides a comprehensive overview of the chemical reactivity of the aldehyde functional group in this molecule. The presence of the electron-withdrawing chlorine atoms significantly influences the electrophilicity of the carbonyl carbon, making it a versatile intermediate in organic synthesis for pharmaceuticals, agrochemicals, and fine chemicals. This document details key reactions such as oxidation, reduction, nucleophilic addition, and condensation, supported by quantitative data, detailed experimental protocols, and logical workflow diagrams.

Introduction to 2,5-Dichlorobenzaldehyde

2,5-Dichlorobenzaldehyde ($C_7H_4Cl_2O$) is a solid at room temperature, appearing as white to cream-colored crystals or powder. The core of its chemical behavior lies in the aldehyde (-CHO) group, which is attached to a dichlorinated benzene ring. The two chlorine atoms at positions 2 and 5 are strongly electron-withdrawing. This inductive effect increases the partial positive charge on the carbonyl carbon, enhancing its susceptibility to nucleophilic attack

compared to unsubstituted benzaldehyde. This heightened reactivity makes it a valuable building block in synthetic chemistry.

Physicochemical Properties

A summary of key physicochemical properties for **2,5-Dichlorobenzaldehyde** is presented below.

Property	Value	Reference
Molecular Formula	C ₇ H ₄ Cl ₂ O	
Molecular Weight	175.01 g/mol	
Appearance	White to cream crystals or powder	
Melting Point	53.5-59.5 °C	
Assay (Purity)	≥96%	
CAS Number	6361-23-5	

Core Reactivity of the Aldehyde Group

The aldehyde group in **2,5-Dichlorobenzaldehyde** is the primary site of chemical transformations, participating in a wide array of reactions typical of aromatic aldehydes.

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